

(R)-2-Ethyl-piperazine: A Comprehensive Technical Guide for Drug Development Professionals

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Compound of Interest

Compound Name: (R)-2-Ethyl-piperazine

CAS No.: 393781-72-1

Cat. No.: B1312811

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Abstract: (R)-2-Ethyl-piperazine is a chiral building block of significant interest in medicinal chemistry. Its distinct structural features and versatile chemical properties make it a valuable scaffold for the development of novel therapeutic agents. This in-depth technical guide provides a thorough overview of the physical and chemical properties of (R)-2-Ethyl-piperazine, its synthesis, and its applications in drug discovery. This document is intended for researchers, scientists, and drug development professionals aiming to harness the potential of this molecule.

Introduction: The Significance of the Piperazine Moiety in Medicinal Chemistry

The piperazine ring is a well-established "privileged scaffold" in drug discovery, forming the core of numerous approved pharmaceuticals.^{[1][2][3][4][5]} The two nitrogen atoms within the piperazine ring provide opportunities for chemical modification, allowing for the fine-tuning of physicochemical properties such as solubility and basicity, which are critical for drug efficacy. The introduction of a chiral center, as seen in (R)-2-Ethyl-piperazine, adds a three-

dimensional aspect to the molecule that can be crucial for selective interaction with biological targets. This guide will focus on the (R)-enantiomer and its role in modern drug design.

Physicochemical Properties of (R)-2-Ethyl-piperazine

A comprehensive understanding of a compound's physicochemical properties is fundamental for its application in drug development, influencing its behavior in biological systems and its suitability for formulation.

Structural and General Properties

Property	Value
IUPAC Name	(2R)-2-ethylpiperazine
Synonyms	(R)-2-Ethylpiperazine
CAS Number	393781-72-1[6][7]
Molecular Formula	C6H14N2[6]
Molecular Weight	114.19 g/mol [6][7][8]
Appearance	Colorless to pale yellow liquid[6]

Diagram 1: Chemical Structure of (R)-2-Ethyl-piperazine

Caption: 2D structure of (R)-2-Ethyl-piperazine.

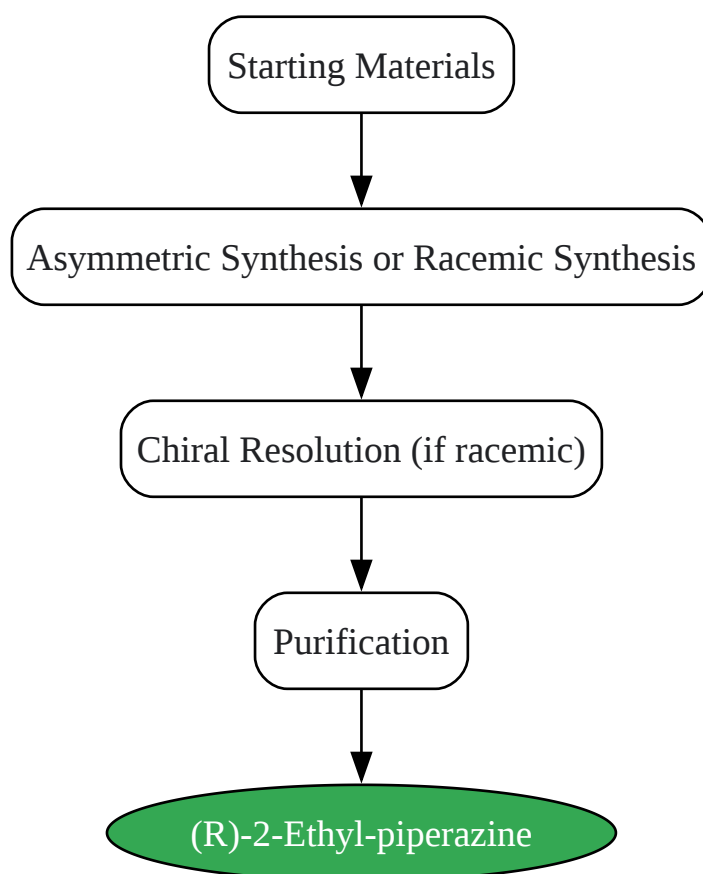
Spectroscopic and Physical Data

Property	Value
Boiling Point	146-148 °C[6]
pKa	9.31 ± 0.40 (Predicted)[6]
Solubility	Soluble in water and organic solvents[6]

Synthesis and Chemical Reactivity

The synthesis of enantiomerically pure **(R)-2-Ethyl-piperazine** is a critical aspect of its use in pharmaceutical development. Common strategies include asymmetric synthesis to directly form the desired enantiomer or the resolution of a racemic mixture.

Diagram 2: Generalized Synthetic Workflow



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Caption: High-level overview of synthetic approaches.

Key Reactive Sites

The chemical reactivity of **(R)-2-Ethyl-piperazine** is primarily centered around its two secondary amine groups. These nitrogen atoms are nucleophilic and can readily undergo a variety of chemical transformations, including:

- N-Alkylation: Reaction with alkyl halides to introduce various substituents.

- N-Acylation: Reaction with acyl chlorides or anhydrides to form amides.
- Reductive Amination: Reaction with aldehydes or ketones in the presence of a reducing agent.
- Boc Protection: The use of a tert-butoxycarbonyl (Boc) protecting group on one of the nitrogen atoms allows for selective functionalization of the other.

The ability to selectively modify the piperazine ring is a key reason for its prevalence in medicinal chemistry.

Analytical Characterization: Ensuring Purity and Identity

Rigorous analytical characterization is essential to confirm the identity, purity, and enantiomeric integrity of **(R)-2-Ethyl-piperazine** for its use in drug development.

Chromatographic Methods for Purity Assessment

Protocol 1: Chiral High-Performance Liquid Chromatography (HPLC)

- Objective: To determine the enantiomeric purity of **(R)-2-Ethyl-piperazine**.
- Rationale: Chiral HPLC is the standard method for separating and quantifying enantiomers. The choice of the chiral stationary phase is critical for achieving a successful separation.
- Methodology:
 - Column: A polysaccharide-based chiral column (e.g., Chiralpak® series).
 - Mobile Phase: A mixture of a non-polar solvent like hexane and an alcohol such as isopropanol is typically effective. The addition of a small amount of an amine modifier (e.g., diethylamine) can improve peak shape and resolution.
 - Flow Rate: Typically 0.5-1.5 mL/min.
 - Detection: UV detection at a low wavelength (e.g., 210-220 nm) is common for compounds lacking a strong chromophore.

- Sample Preparation: The sample is dissolved in the mobile phase or a compatible solvent.
- Analysis: The retention times for the (R)- and (S)-enantiomers will differ, allowing for their quantification and the determination of the enantiomeric excess.

Spectroscopic Methods for Structural Elucidation

Protocol 2: Nuclear Magnetic Resonance (NMR) Spectroscopy

- Objective: To confirm the chemical structure of **(R)-2-Ethyl-piperazine**.
- Rationale: ^1H and ^{13}C NMR spectroscopy provide detailed information about the molecular structure and connectivity of atoms.
- Methodology:
 - Solvent: A deuterated solvent such as chloroform-d (CDCl_3) or deuterium oxide (D_2O) is used.
 - ^1H NMR: The spectrum will show characteristic signals for the ethyl group (a quartet and a triplet) and the protons of the piperazine ring.
 - ^{13}C NMR: The spectrum will display distinct signals for each of the carbon atoms in the molecule.

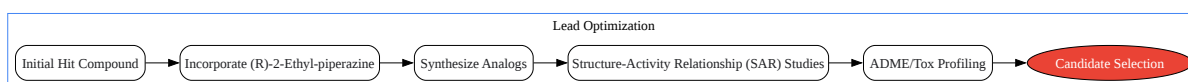
Protocol 3: Mass Spectrometry (MS)

- Objective: To confirm the molecular weight of **(R)-2-Ethyl-piperazine**.
- Rationale: Mass spectrometry provides an accurate determination of the molecular mass.
- Methodology:
 - Ionization: Electrospray ionization (ESI) is a suitable technique for this type of molecule.
 - Analysis: The mass spectrum will show a prominent peak corresponding to the protonated molecule $[\text{M}+\text{H}]^+$.

Applications in Drug Discovery

(R)-2-Ethyl-piperazine is a versatile building block in the synthesis of a wide range of pharmaceutical compounds.[2] Its incorporation into a molecule can influence its pharmacological properties, including potency, selectivity, and pharmacokinetic profile. The piperazine moiety is found in drugs targeting a variety of diseases, including cancer, infectious diseases, and central nervous system disorders.[9]

Diagram 3: Role in Drug Discovery Workflow



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Caption: Integration into the lead optimization phase.

Conclusion

(R)-2-Ethyl-piperazine is a valuable chiral building block in medicinal chemistry. Its well-defined stereochemistry and the versatile reactivity of the piperazine ring offer chemists a powerful tool to create novel drug candidates with improved properties. A thorough understanding of its physicochemical characteristics and the use of robust analytical methods are crucial for its successful application in the highly regulated field of drug development.

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